

# Dodemorph benzoate CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dodemorph benzoate*

Cat. No.: *B13948511*

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## In-Depth Technical Guide to Dodemorph Benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dodemorph Benzoate**, a morpholine fungicide. It details its chemical properties, mechanism of action, and relevant experimental data to support research and development activities.

## Chemical and Physical Properties

**Dodemorph benzoate** is the benzoate salt of the active fungicidal compound dodemorph. Key quantitative data for both dodemorph and **dodemorph benzoate** are summarized below for clear comparison.

Property	Dodemorph	Dodemorph Benzoate
CAS Number	1593-77-7	59145-63-0[1]
Molecular Formula	C <sub>18</sub> H <sub>35</sub> NO	C <sub>25</sub> H <sub>41</sub> NO <sub>3</sub> [1]
Molecular Weight	281.48 g/mol	403.60 g/mol
Physical State	Colorless solid (cis-isomer)[2]	-
Solubility in Water	Moderately soluble	-
Density	-	-

## Mechanism of Action: Inhibition of Sterol Biosynthesis

**Dodemorph benzoate**'s fungicidal activity stems from the action of the dodemorph molecule, which is a sterol biosynthesis inhibitor (SBI). Specifically, it targets and disrupts the ergosterol biosynthesis pathway in fungi. Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in mammalian cells, and is crucial for maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.

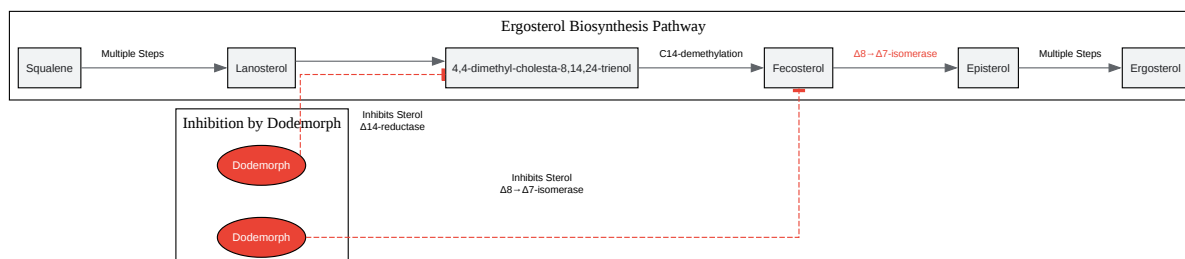
The primary mode of action for morpholine fungicides like dodemorph is the inhibition of two key enzymes in the ergosterol pathway:

- Sterol  $\Delta 14$ -reductase: This enzyme is responsible for the reduction of the double bond at the C14-C15 position of sterol precursors.
- Sterol  $\Delta 8 \rightarrow \Delta 7$ -isomerase: This enzyme catalyzes the isomerization of the double bond from the C8-C9 position to the C7-C8 position.

Inhibition of these enzymes leads to a depletion of ergosterol in the fungal cell membrane and an accumulation of toxic, non-functional sterol precursors. This disruption of the cell membrane's structure and function ultimately leads to the cessation of fungal growth and cell death.

## Signaling Pathway and Experimental Workflow

The following diagram illustrates the ergosterol biosynthesis pathway and highlights the points of inhibition by morpholine fungicides.



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Caption: Inhibition of Ergosterol Biosynthesis by Dodemorph.

## Experimental Protocols

While specific experimental protocols for **dodemorph benzoate** are not readily available in the public domain, established methodologies for testing the efficacy of fungicides can be adapted.

Antifungal Susceptibility Testing (Broth Microdilution Assay):

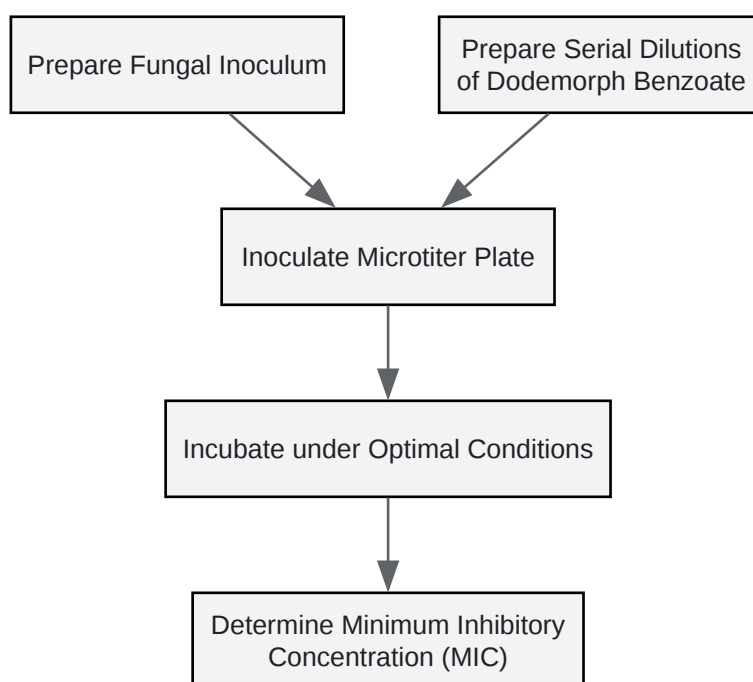
This method can be used to determine the minimum inhibitory concentration (MIC) of **dodemorph benzoate** against a target fungus, such as powdery mildew.

- Preparation of Fungal Inoculum: A standardized suspension of fungal spores or mycelial fragments is prepared in a suitable liquid medium.
- Preparation of **Dodemorph Benzoate** Solutions: A stock solution of **dodemorph benzoate** is prepared in an appropriate solvent and then serially diluted in the growth medium in a 96-

well microtiter plate to achieve a range of concentrations.

- Inoculation and Incubation: Each well is inoculated with the fungal suspension. The plate is then incubated under optimal conditions for fungal growth (temperature, humidity, light).
- Determination of MIC: The MIC is determined as the lowest concentration of **dodemorph benzoate** that visibly inhibits fungal growth.

Workflow for Antifungal Susceptibility Testing:



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Caption: Workflow for Antifungal Susceptibility Testing.

## Quantitative Data on Efficacy

Dodemorph has been historically used for the control of powdery mildew on ornamental plants, particularly roses. While specific quantitative efficacy data for **dodemorph benzoate** is limited in recent literature, the known effectiveness of dodemorph provides a strong indication of its potential. Efficacy would be dependent on the specific fungal species, host plant, and environmental conditions. Application rates for dodemorph-based fungicides are typically in the

range of grams of active ingredient per 100 liters of water, but specific recommendations should be followed based on product labels and further research.

## Toxicological Profile

The toxicological data for dodemorph provides an indication of the potential hazards associated with **dodemorph benzoate**.

Endpoint	Result
Acute Oral Toxicity (Rat)	Harmful if swallowed
Skin Irritation	Causes skin irritation
Eye Irritation	Causes serious eye irritation
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects

It is important to handle **dodemorph benzoate** with appropriate personal protective equipment, including gloves, safety glasses, and protective clothing, in a well-ventilated area. A comprehensive review of the specific Safety Data Sheet (SDS) for **dodemorph benzoate** is mandatory before handling.

## Analytical Methods

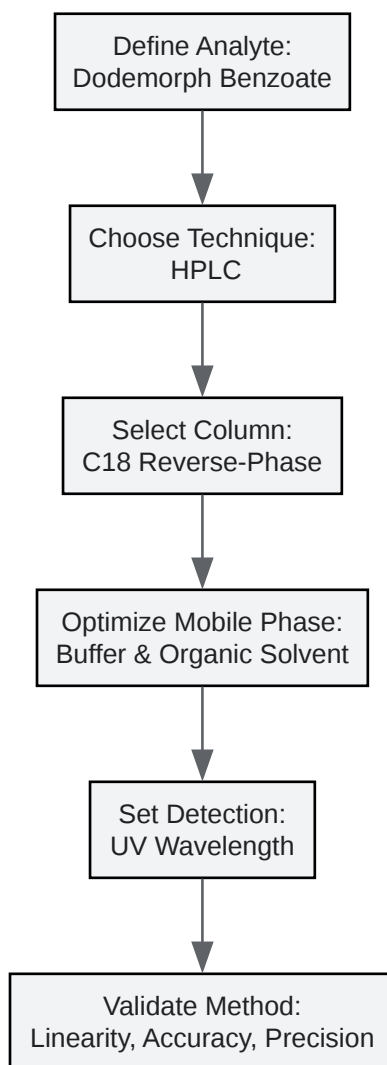
The analysis of dodemorph in various matrices is typically performed using gas chromatography (GC). For formulations containing benzoates, high-performance liquid chromatography (HPLC) is a common and effective analytical technique.

General HPLC Method for Benzoate Analysis:

- Column: C18 reverse-phase column
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio and gradient can be optimized.
- Detection: UV detection at a wavelength appropriate for benzoate (typically around 225-230 nm).

- Quantification: Based on a calibration curve generated from standards of known concentration.

Logical Relationship of Analytical Method Development:



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Caption: Logical Flow of HPLC Method Development.

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## References

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- 2. Dodemorph [sitem.herts.ac.uk]
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